

Application Note: Preparation of IMP-1575 Stock Solution in DMSO

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: IMP-1575
Cat. No.: B15136921

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction

IMP-1575 is a potent and selective inhibitor of Hedgehog acyltransferase (HHAT), a crucial enzyme in the Hedgehog signaling pathway.^{[1][2][3]} Dysregulation of this pathway is implicated in the development of various cancers. Accurate and consistent preparation of **IMP-1575** stock solutions is critical for reliable experimental results in basic research and drug development. This document provides a detailed protocol for the preparation, storage, and handling of **IMP-1575** stock solutions in dimethyl sulfoxide (DMSO).

Data Presentation

A summary of the key quantitative data for **IMP-1575** is presented in the table below for easy reference.

Property	Value	Reference
Molecular Weight	343.49 g/mol	[1]
Solubility in DMSO	10 mM	[1]
Appearance	Solid	[1]
Storage (Solid Powder)	-20°C for 12 months, 4°C for 6 months	[1]
Storage (In Solvent)	-80°C for 6 months, -20°C for 6 months	[1]

Experimental Protocol

1. Materials and Equipment

- **IMP-1575** solid powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): safety goggles, lab coat, and chemical-resistant gloves

2. Safety Precautions

- Work in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate PPE at all times to avoid skin and eye contact with **IMP-1575** and DMSO.

- DMSO is a potent solvent that can facilitate the absorption of other chemicals through the skin. Handle with care.
- Consult the Safety Data Sheet (SDS) for both **IMP-1575** and DMSO before handling.

3. Preparation of a 10 mM **IMP-1575** Stock Solution

This protocol describes the preparation of a 10 mM stock solution, which is the stated solubility limit in DMSO.^[1] Adjust calculations accordingly for different desired concentrations.

Step 1: Calculation of Required Mass

To prepare 1 mL of a 10 mM stock solution, the required mass of **IMP-1575** is calculated as follows:

- $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
- $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 343.49 \text{ g/mol} \times 1000 \text{ mg/g}$
- $\text{Mass (mg)} = 3.4349 \text{ mg}$

Step 2: Weighing the Compound

- Place a sterile microcentrifuge tube or amber glass vial on the analytical balance and tare the weight.
- Carefully weigh out approximately 3.43 mg of **IMP-1575** powder into the tube. Record the exact weight.

Step 3: Dissolution in DMSO

- Based on the actual weight of **IMP-1575**, calculate the precise volume of DMSO required to achieve a 10 mM concentration.
 - $\text{Volume (}\mu\text{L)} = (\text{Mass (mg)} / 343.49 \text{ g/mol}) / (10 \text{ mmol/L}) \times 1,000,000 \mu\text{L/L}$
 - For example, if you weighed 3.50 mg of **IMP-1575**: $\text{Volume (}\mu\text{L)} = (3.50 \text{ mg} / 343.49 \text{ g/mol}) / (0.010 \text{ mol/L}) \times 1,000,000 \mu\text{L/L} \approx 1019 \mu\text{L}$

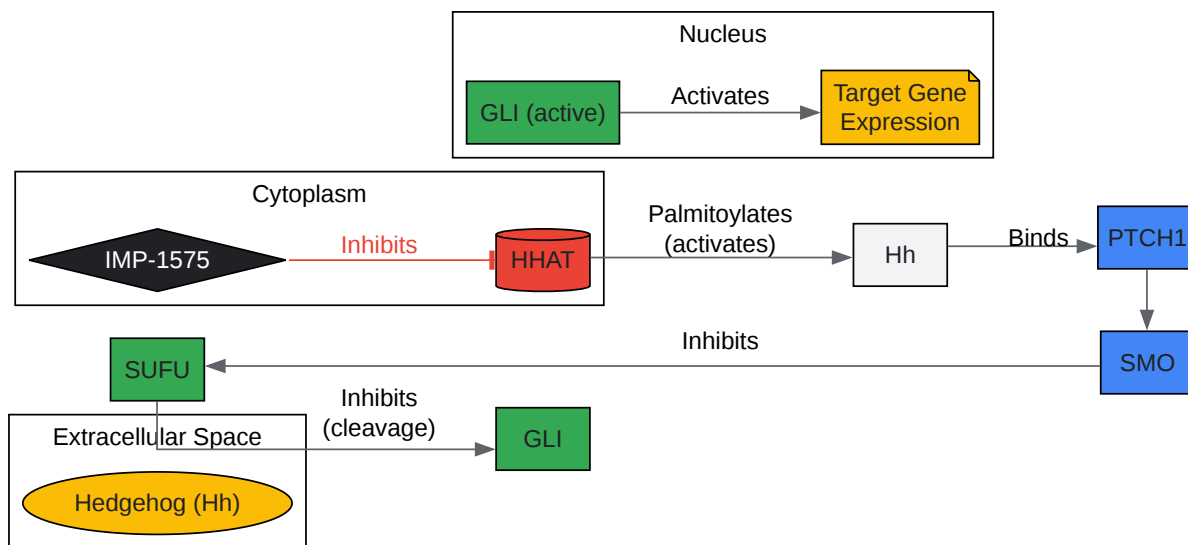
- Add the calculated volume of DMSO to the tube containing the **IMP-1575** powder.
- Cap the tube securely and vortex thoroughly until the solid is completely dissolved. Visually inspect the solution to ensure there are no visible particles. If necessary, gentle warming (e.g., in a 37°C water bath) and sonication can aid dissolution.

Step 4: Aliquoting and Storage

- To avoid repeated freeze-thaw cycles, which can degrade the compound, it is recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile microcentrifuge tubes.
- Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent.
- Store the aliquots at -20°C or -80°C for long-term storage.^[1] The solution is stable for up to 6 months under these conditions.^[1]

Mandatory Visualizations

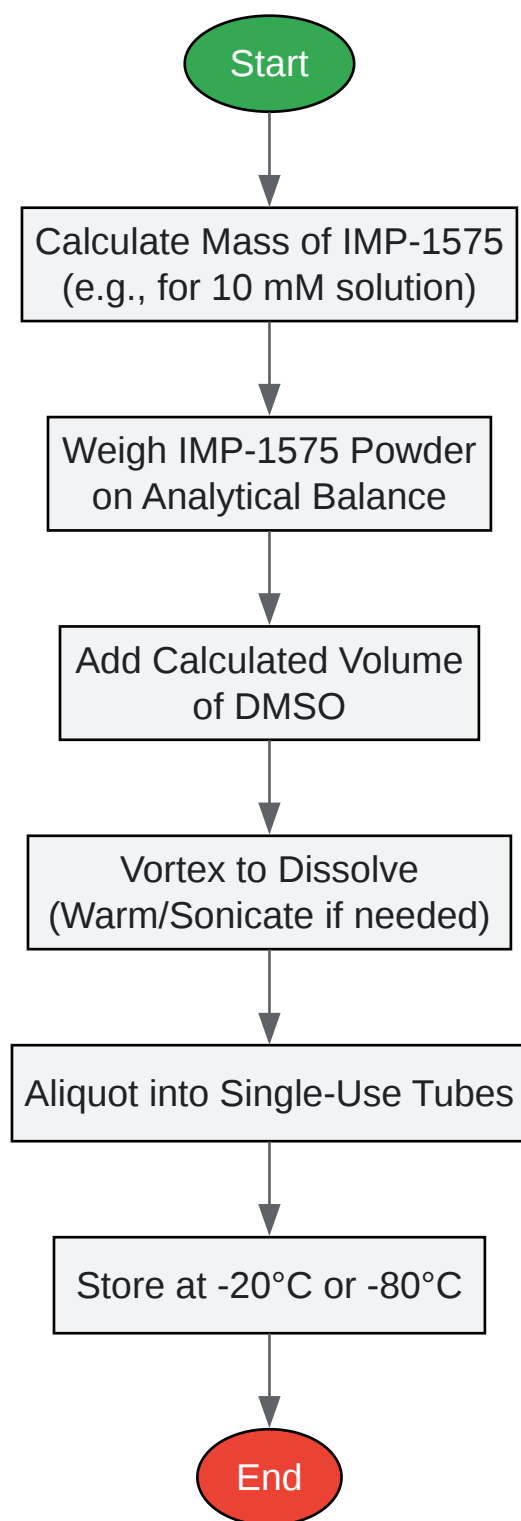
Diagram 1: **IMP-1575** and the Hedgehog Signaling Pathway



[Click to download full resolution via product page](#)

Caption: Inhibition of HHAT by **IMP-1575** in the Hedgehog signaling pathway.

Diagram 2: Experimental Workflow for Preparing **IMP-1575** Stock Solution



[Click to download full resolution via product page](#)

Caption: Workflow for the preparation of **IMP-1575** stock solution in DMSO.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. IMP-1575 | HHAT inhibitor | Probechem Biochemicals \[probechem.com\]](#)
- [2. pubs.acs.org \[pubs.acs.org\]](#)
- [3. medchemexpress.com \[medchemexpress.com\]](#)
- To cite this document: BenchChem. [Application Note: Preparation of IMP-1575 Stock Solution in DMSO]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15136921/docs#application-note-preparation-of-imp-1575-stock-solution-in-dmsol\]](https://www.benchchem.com/product/b15136921/docs#application-note-preparation-of-imp-1575-stock-solution-in-dmsol)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check